

Methyl Heptafluoroisobutyrate: A Technical Health and Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl Heptafluoroisobutyrate

Cat. No.: B179444

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available health and safety data for **Methyl Heptafluoroisobutyrate** (CAS RN: 680-05-7). The information is compiled to meet the needs of professionals in research and drug development, with a focus on data presentation, experimental protocols, and logical workflows for safety assessment.

Section 1: Summary of Health and Safety Data

Methyl Heptafluoroisobutyrate is a fluorinated ester with applications as a solvent and in chemical synthesis.^[1] While specific toxicological data is largely unavailable, the existing information from material safety data sheets (MSDS) indicates that it is a highly flammable liquid and vapor that causes skin and serious eye irritation.^[2]

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Methyl Heptafluoroisobutyrate** are summarized below.

Property	Value	Reference
CAS Number	680-05-7	[1][2]
Molecular Formula	C5H3F7O2	[1][2]
Molecular Weight	228.07 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Boiling Point	77 °C	[1][2]
Density	1.49 g/cm ³	[1]
Flash Point	9 °C	[3]
Purity	>98.0% (GC)	[1][2]

Toxicological Data

Comprehensive toxicological studies on **Methyl Heptafluoroisobutyrate** are not readily available in the public domain. The following table reflects the current status of the data.[2]

Toxicological Endpoint	Data
Acute Oral Toxicity (LD50)	No data available
Acute Dermal Toxicity (LD50)	No data available
Acute Inhalation Toxicity (LC50)	No data available
Skin Corrosion/Irritation	Causes skin irritation (Category 2)
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2A)
Respiratory or Skin Sensitization	No data available
Germ Cell Mutagenicity	No data available
Carcinogenicity	No data available
Reproductive Toxicity	No data available
Specific Target Organ Toxicity (Single Exposure)	No data available
Specific Target Organ Toxicity (Repeated Exposure)	No data available
Aspiration Hazard	No data available

Fire and Explosion Hazard Data

Methyl Heptafluoroisobutyrate is classified as a highly flammable liquid.[\[2\]](#)[\[3\]](#)

Hazard	Data	Reference
Flammability	Highly flammable liquid and vapor (Category 2)	[2]
Flash Point	9 °C	[3]
Suitable Extinguishing Media	Dry chemical, foam, water spray, carbon dioxide	[2]
Hazardous Combustion Products	Carbon oxides, Halogenated compounds, Hydrogen fluoride	[2]
Explosive Limits	No data available	[2]

Exposure Controls and Personal Protection

Given the hazardous properties of **Methyl Heptafluoroisobutyrate**, appropriate engineering controls and personal protective equipment (PPE) are essential.

Control Parameter	Recommendation
Engineering Controls	Use in a well-ventilated area, preferably in a closed system with local exhaust ventilation. Explosion-proof equipment is required. Safety shower and eye bath should be readily available.
Respiratory Protection	Vapor respirator.
Hand Protection	Protective gloves.
Eye Protection	Safety glasses or a face shield.
Skin and Body Protection	Protective clothing.

Section 2: Experimental Protocols for Health and Safety Assessment

In the absence of specific toxicological studies for **Methyl Heptafluoroisobutyrate**, this section details the standard experimental protocols, as established by the Organisation for Economic Co-operation and Development (OECD), that would be employed to determine the key health and safety endpoints. These guidelines are the international standard for chemical safety testing.[\[3\]](#)

Acute Toxicity Studies

- Acute Oral Toxicity (OECD 420, 423, 425): These guidelines describe methods to assess the adverse effects occurring shortly after oral administration of a single dose of a substance.[\[2\]](#)[\[4\]](#) The Fixed Dose Procedure (OECD 420) involves dosing animals with fixed doses and observing for signs of toxicity.[\[5\]](#)[\[6\]](#) The Acute Toxic Class Method (OECD 423) classifies the substance into a toxicity class based on LD50 cutoff values.[\[2\]](#) The Up-and-Down Procedure (OECD 425) is a sequential dosing method to estimate the LD50 with a confidence interval.[\[2\]](#)
- Acute Dermal Toxicity (OECD 402): This method provides information on health hazards from short-term dermal exposure.[\[7\]](#)[\[8\]](#) The test substance is applied to the skin of animals, and signs of toxicity and mortality are observed to calculate the LD50 value.[\[8\]](#)
- Acute Inhalation Toxicity (OECD 403): This guideline is used to evaluate health hazards from short-term exposure to an airborne substance.[\[9\]](#)[\[10\]](#) It can be used to estimate the median lethal concentration (LC50).[\[11\]](#)

Irritation and Corrosion Studies

- Acute Dermal Irritation/Corrosion (OECD 404): This test assesses localized toxic effects from topical skin exposure.[\[12\]](#)[\[13\]](#) The substance is applied to the skin of an animal, and the degree of irritation or corrosion is scored at specified intervals.[\[12\]](#)
- In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD 439): This is an in vitro method that uses a reconstructed human epidermis model to identify chemicals capable of inducing moderate skin irritation.[\[1\]](#)[\[14\]](#) It measures cell viability after topical application of the test substance.[\[1\]](#)
- Acute Eye Irritation/Corrosion (OECD 405): This guideline is for evaluating the potential of a substance to cause acute eye irritation or corrosion.[\[15\]](#)[\[16\]](#) The test substance is applied to

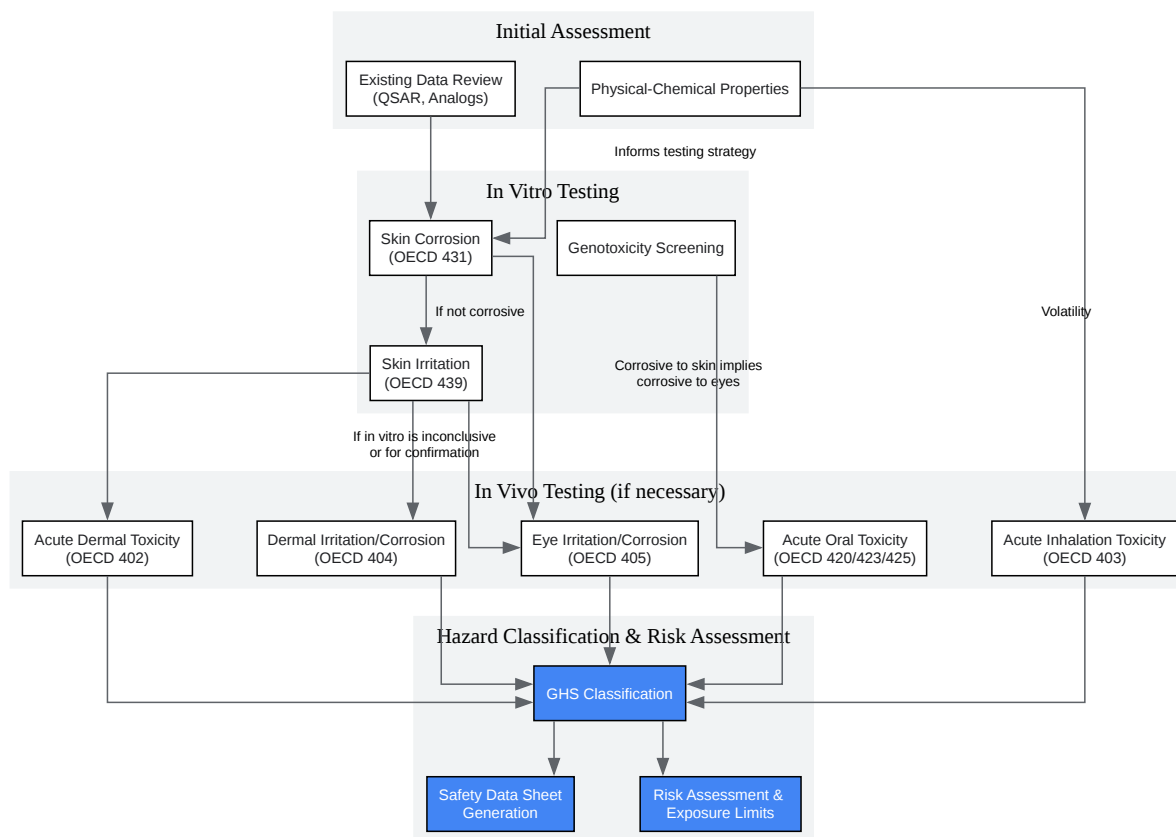
one eye of an animal, with the other eye serving as a control, and lesions are scored over time.[\[15\]](#)

- In Vitro Skin Corrosion: Reconstructed Human Epidermis Test Method (OECD 431): This in vitro test identifies corrosive substances by measuring cell viability in a reconstructed human epidermis model after chemical exposure.[\[17\]](#)[\[18\]](#)

Section 3: Visualizing Safety Assessment and Workflows

Chemical Safety Assessment Workflow

The following diagram illustrates a general workflow for assessing the health and safety of a chemical substance, incorporating the OECD guidelines mentioned above.



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A generalized workflow for chemical health and safety assessment.

This guide serves as a foundational document for understanding the health and safety profile of **Methyl Heptafluoroisobutyrate**. Researchers and drug development professionals are encouraged to consult the primary source documentation and adhere to all institutional and regulatory safety protocols when handling this chemical.

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- To cite this document: BenchChem. [Methyl Heptafluoroisobutyrate: A Technical Health and Safety Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b179444#health-and-safety-data-for-methyl-heptafluoroisobutyrate]

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